

Application Note: In Vitro Transcription of N6-Formyladenosine (f6A) RNA

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Compound of Interest

Compound Name: N6-Formyl-adenosine

CAS No.: 6706-56-5

Cat. No.: B1145791

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Executive Summary

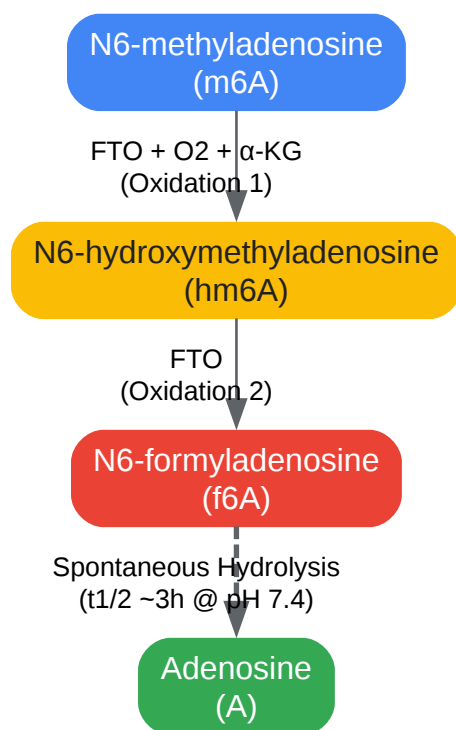
N6-formyladenosine (f6A) is a meta-stable oxidative intermediate generated during the demethylation of N6-methyladenosine (m6A) by the FTO demethylase. Unlike stable modifications (e.g., N1-methylpseudouridine), f6A possesses a half-life of approximately 3 hours under physiological conditions before hydrolyzing to adenosine. This transient nature makes it a challenging target for in vitro transcription (IVT).

This guide details a specialized protocol for the enzymatic synthesis of f6A-containing RNA. Unlike standard mRNA production, this workflow prioritizes reaction speed and pH control to minimize deformylation. This protocol is designed for researchers investigating FTO kinetics, structural biology of demethylation intermediates, and oxidative RNA damage.

Scientific Background & Mechanism[1][2][3][4][5][6][7]

The Demethylation Cascade

The "eraser" protein FTO (Fat mass and obesity-associated protein) removes methyl groups from m6A via an oxidative pathway.[1][2] Understanding f6A requires visualizing its position in this cascade.



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Figure 1: The FTO-mediated oxidative demethylation pathway.[3] Note the spontaneous hydrolysis of f6A to Adenosine, which is the primary technical challenge in IVT.

The Challenge of IVT Incorporation

T7 RNA polymerase (T7 RNAP) can incorporate N6-modified ATP analogs, but with reduced efficiency compared to canonical ATP. The bulky formyl group at the N6 position creates steric hindrance in the polymerase active site. Furthermore, the standard IVT incubation (37°C for 2–4 hours) accelerates the hydrolysis of f6A to A.

Key Protocol Modifications:

- High Enzyme Concentration: To overcome slower incorporation kinetics.
- Reduced Incubation Time: Capped at 90 minutes to preserve f6A integrity.

- Acidic Quench: Immediate stabilization post-transcription.

Critical Reagents & Equipment

Reagent List

Reagent	Specification	Purpose
f6ATP	N6-formyl-ATP (100 mM)	Modified nucleotide substrate. Note: Often requires custom chemical synthesis or specialized vendor sourcing.
T7 RNA Polymerase	High Concentration (50 U/ μ L)	Drives transcription. High conc. overcomes steric hindrance.
Template DNA	Linearized Plasmid or PCR Product	Must contain T7 promoter (TAATACGACTCACTATA).
Reaction Buffer	10x T7 Buffer (pH 7.0)	Critical: Standard pH 7.9 buffers accelerate deformylation. Use pH 7.0 for f6A.
Pyrophosphatase	Inorganic (yeast)	Prevents Mg^{2+} precipitation and drives reaction forward.
Spin Columns	RNA Clean-up (e.g., Zymo/Qiagen)	Rapid purification (avoid ethanol precipitation to save time).

Buffer Composition (Custom 10x)

Standard commercial buffers are often pH 7.9. For f6A, prepare a custom buffer:

- 400 mM Tris-HCl (pH 7.0)
- 200 mM $MgCl_2$
- 20 mM Spermidine

- 100 mM DTT

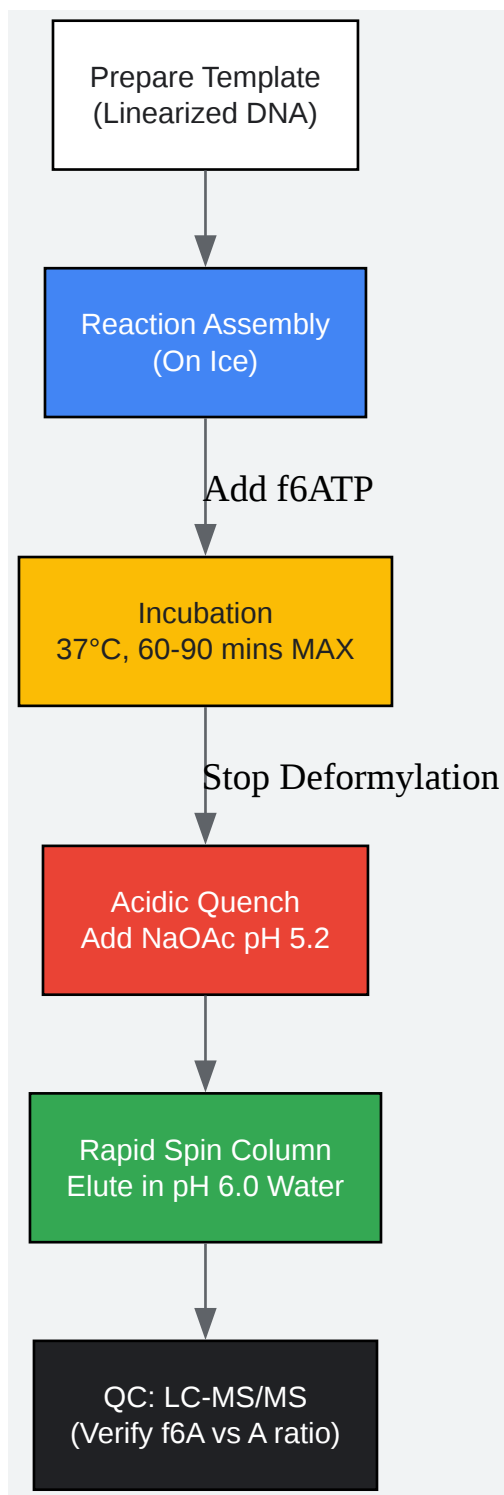
Experimental Protocol

Template Design Considerations

To maximize yield, the first two nucleotides transcribed (positions +1 and +2) should be Guanosine (G).^[4] T7 RNAP initiates poorly with ATP (or f6ATP).

- Optimal Promoter:TAATACGACTCACTATAGG...
- Result: The transcript will start with GG, followed by the f6A-containing sequence.

"Race Against Time" IVT Workflow



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Figure 2: Optimized IVT workflow for labile f6A-RNA. The "Acidic Quench" step is critical to freeze the hydrolysis of the formyl group.

Step-by-Step Procedure

Step 1: Reaction Assembly (20 μ L scale) Assemble at room temperature (spermidine in buffer can precipitate DNA on ice), but move quickly.

Component	Volume	Final Conc.
Nuclease-free Water	to 20 μ L	-
10x Custom Buffer (pH 7.0)	2 μ L	1x
ATP (N6-formyl)	2 μ L	10 mM (Total substitution)
GTP, CTP, UTP	2 μ L each	10 mM each
Linear Template DNA	X μ L	1 μ g total
T7 RNA Polymerase (High Conc)	2 μ L	~100 U
Pyrophosphatase	0.5 μ L	0.05 U

Step 2: Incubation

- Incubate at 37°C for 60–90 minutes.
- Expert Note: Do not exceed 2 hours. While yield increases with time, the percentage of intact f6A decreases due to hydrolysis.

Step 3: DNase Treatment (Optional but Risky)

- Standard protocols add DNase I for 15 mins.
- Recommendation: Skip this step if downstream applications tolerate trace DNA. The extra 15 mins at 37°C costs you ~5-8% of your f6A modification.

Step 4: Rapid Purification

- Immediately add 2 μ L of 3M Sodium Acetate (pH 5.2) to the reaction. This lowers the pH, stabilizing the N6-formyl group.

- Use a silica-based spin column (e.g., Zymo RNA Clean & Concentrator).
- Crucial: Wash with buffers that are not alkaline. If the kit's wash buffer is unknown, spike it with mild acid or use 80% Ethanol.
- Elute in nuclease-free water acidified to pH 6.0 (or 1 mM Sodium Citrate pH 6.0).

Step 5: Storage

- Flash freeze in liquid nitrogen immediately.
- Store at -80°C.
- Do not store at 4°C.

Quality Control & Validation

Since f6A reverts to A, standard agarose gels only show length, not modification status. You must validate the chemistry.

LC-MS/MS Nucleoside Analysis (Gold Standard)

- Digest 500 ng of RNA with Nuclease P1 and Alkaline Phosphatase (short digest: 30 mins).
- Analyze via LC-MS/MS.
- Target Mass Transitions:
 - Adenosine (A): m/z 268 → 136
 - N6-formyladenosine (f6A): m/z 296 → 164 (+28 Da shift)
- Success Criteria: >80% f6A signal relative to total Adenosine signal.

Dot Blot (Qualitative)

If f6A-specific antibodies are available (rare, often cross-reactive with m6A), spot 100 ng of RNA onto a nylon membrane.

- Control: Transcribe a parallel reaction using standard ATP.
- Result: Signal should be present only in the f6A-RNA spot.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Steric hindrance of f6ATP.	Increase T7 RNAP concentration (2x). Add 10% DMSO to the reaction to relax secondary structure.
High "A" Content (Deformylation)	pH too high or incubation too long.	Ensure Buffer is pH 7.0. Reduce incubation to 45 mins. Elute in pH 6.0 buffer.
Smearing on Gel	Incomplete transcription.	Increase GTP concentration to 12 mM to boost initiation.

References

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- T7 Polymerase Mechanics: Chelliserrykattil, J., & Ellington, A. D. (2004). "Evolution of a T7 RNA polymerase variant that transcribes 2'-O-methyl RNA." Nature Biotechnology, 22(9).
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